

Physical properties of 3-Methylthio-2-butanone (boiling point, density).

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Compound of Interest

Compound Name: 3-Methylthio-2-butanone

Cat. No.: B1581131

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An In-Depth Guide to the Physical Properties of **3-Methylthio-2-butanone** for Researchers and Drug Development Professionals

Introduction to 3-Methylthio-2-butanone

3-Methylthio-2-butanone, with the chemical formula $C_5H_{10}OS$, is an organic compound classified as both a ketone and a thioether.^{[1][2]} This structure imparts a unique combination of chemical reactivity and physical characteristics. It is recognized for its pungent odor and appears as a colorless to yellow liquid.^{[1][3]} In research and development, particularly within the pharmaceutical and flavor industries, a precise understanding of a compound's physical properties is fundamental. These properties, such as boiling point and density, are critical for process design, purification, quality control, and formulation development. This guide provides a detailed examination of the boiling point and density of **3-Methylthio-2-butanone**, alongside field-proven methodologies for their experimental verification.

Core Physical Properties

The boiling point and density are cornerstone physical constants that provide insights into a substance's intermolecular forces, purity, and physical state under various conditions. For **3-Methylthio-2-butanone**, a survey of authoritative sources reveals a range of values, which underscores the importance of specifying the conditions of measurement.

Data Summary

The quantitative data for the key physical properties of **3-Methylthio-2-butanone** are summarized below.

Physical Property	Reported Value(s)	Conditions
Boiling Point	147–178 °C	@ 760 mmHg (Atmospheric Pressure)[1][4]
50–54 °C	@ 20 mmHg (Reduced Pressure)[3][5][6]	
Density	0.975–0.979 g/mL	Not specified
0.975 g/mL	@ 25 °C[3][4][5][6]	
0.992–0.998 g/mL	@ 25 °C[7]	

The significant variation in boiling point is directly attributable to the pressure under which it is measured. A lower pressure reduces the external force on the liquid, allowing it to boil at a lower temperature. The minor variations in density may stem from differences in sample purity or experimental technique.

Experimental Determination Protocols

To ensure accuracy and reproducibility in a research setting, the following protocols for determining boiling point and density are recommended. These methods are designed to be self-validating through careful control of experimental variables.

A. Determination of Boiling Point (Micro-Capillary Method)

This method is ideal for determining the boiling point of small sample volumes. The principle hinges on identifying the temperature at which the vapor pressure of the liquid equals the applied pressure of the surrounding atmosphere.

Methodology:

- Preparation: Seal one end of a glass capillary tube by heating it in the flame of a Bunsen burner.

- Assembly: Place a small quantity (2-3 mL) of **3-Methylthio-2-butanone** into a small test tube. Attach this test tube to a thermometer using a rubber band or wire.
- Capillary Insertion: Place the sealed capillary tube (sealed end up) into the liquid within the test tube.
- Heating: Immerse the assembly in a heating bath (e.g., a beaker of paraffin oil or a metal heating block) ensuring the liquid level in the bath is above the sample level.[8]
- Observation (Heating Phase): Gently heat the bath while stirring to ensure uniform temperature distribution. A continuous and rapid stream of bubbles will emerge from the open end of the capillary tube as the liquid's vapor pressure exceeds the atmospheric pressure.[8]
- Observation (Cooling Phase): Turn off the heat source. As the apparatus cools, the bubbling will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[8] This moment signifies that the vapor pressure of the liquid is equal to the atmospheric pressure.
- Recording: Record the temperature at this point. For highest accuracy, also record the ambient barometric pressure.[9]

B. Determination of Density (Pycnometer or Volumetric Method)

Density is an intensive property defined as the mass of a substance per unit volume.[10] Its determination requires precise measurement of both mass and volume. Temperature control is critical as density is temperature-dependent.[10]

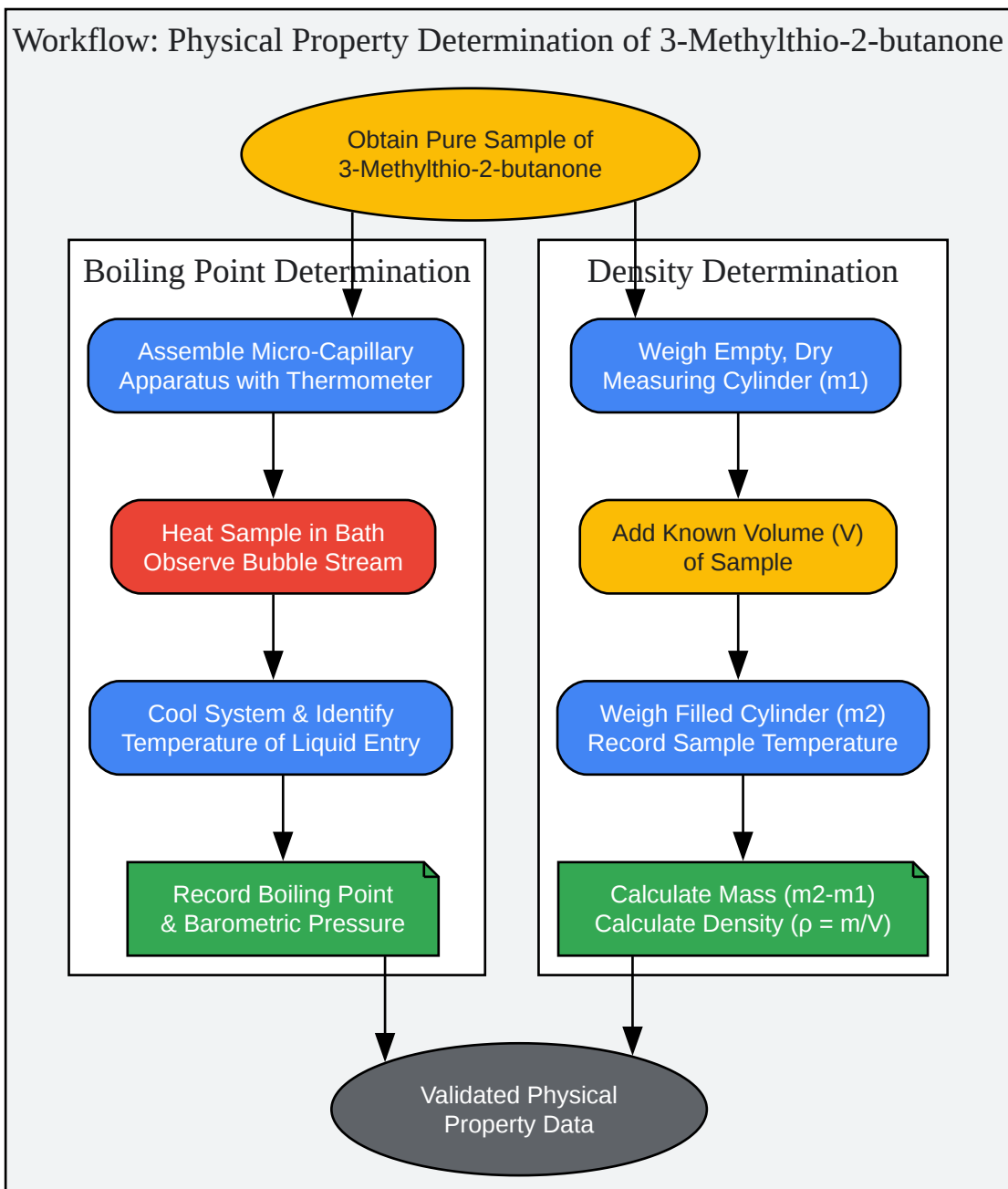
Methodology:

- Mass of Empty Container: Accurately weigh a clean, dry measuring cylinder or pycnometer (density bottle) on an analytical balance and record its mass (m_1).[11]
- Volume of Liquid: Carefully add a known volume of **3-Methylthio-2-butanone** (e.g., 10 mL) to the measuring cylinder. Read the volume from the bottom of the meniscus with your eye level with the liquid surface to avoid parallax error.[11]

- Mass of Filled Container: Weigh the measuring cylinder containing the liquid and record the new mass (m_2).[\[11\]](#)
- Temperature Measurement: Measure and record the temperature of the liquid sample.
- Calculation: Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the mass of the filled cylinder ($m_{\text{liquid}} = m_2 - m_1$).
- Density Calculation: Use the formula $\rho = m/V$, where ρ is density, m is the mass of the liquid, and V is the volume of the liquid.[\[12\]](#)
- Validation: For enhanced accuracy, repeat the measurement multiple times and calculate the average. Compare the result with the density of a known standard (e.g., deionized water) at the same temperature to validate the technique.[\[10\]](#)

Experimental Workflow Visualization

The logical progression for determining the physical properties of **3-Methylthio-2-butanone** can be visualized as a clear experimental workflow. This ensures that all necessary steps and controls are considered for generating reliable data.



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Caption: Experimental workflow for determining the boiling point and density of a liquid sample.

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